

Application Notes: Synthesis of Antibody-Drug Conjugates Using Cbz-N-PEG15-amine

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Compound of Interest

Compound Name: **Cbz-N-PEG15-amine**

Cat. No.: **B1192455**

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Introduction

Antibody-Drug Conjugates (ADCs) are a powerful class of therapeutics that combine the specificity of monoclonal antibodies with the potent cell-killing activity of cytotoxic drugs.[\[1\]](#)[\[2\]](#) The linker molecule connecting the antibody and the payload is a critical component that dictates the ADC's stability, solubility, pharmacokinetics, and efficacy.[\[3\]](#)[\[4\]](#) **Cbz-N-PEG15-amine** is a bifunctional, hydrophilic linker designed for advanced ADC development. It features a 15-unit monodisperse polyethylene glycol (PEG) spacer, which enhances the solubility and stability of the ADC, reduces aggregation, and can prolong its circulation half-life.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) One terminus of the linker has a free primary amine for conjugation to a drug, while the other end has an amine protected by a carboxybenzyl (Cbz) group. This protecting group allows for a controlled, sequential conjugation strategy, ensuring precise construction of the drug-linker intermediate before its attachment to the antibody.

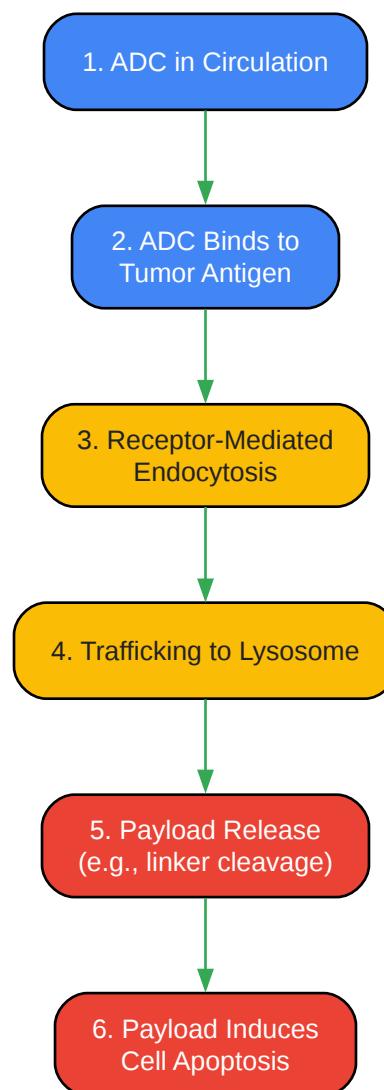
Core Features of **Cbz-N-PEG15-amine**:

- **Hydrophilic PEG Spacer:** The PEG15 chain mitigates the hydrophobicity of many cytotoxic payloads, improving overall ADC solubility and manufacturability.[\[4\]](#)[\[5\]](#)[\[7\]](#)
- **Orthogonal Reactive Ends:** The free amine and Cbz-protected amine allow for directional conjugation. The free amine can be coupled to a drug's carboxylic acid or activated ester, while the Cbz-protected amine is revealed in a separate step for antibody conjugation.

- Cbz Protecting Group: The Cbz group is stable during the initial drug-linker synthesis and can be efficiently removed under specific conditions, such as catalytic hydrogenation, which are generally compatible with complex drug molecules.[8][9]
- Amine Reactivity: The terminal amine groups are versatile handles for forming stable amide bonds with either the drug or the antibody.[10][11]

Experimental Workflow and Protocols

The synthesis of an ADC using **Cbz-N-PEG15-amine** is a multi-step process that requires careful execution and purification at each stage. The overall workflow is depicted below.



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